

3-Methyl-2-butanol CAS number and IUPAC name

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Methyl-2-butanol

Cat. No.: B147160

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An In-depth Technical Guide to 3-Methyl-2-butanol

For researchers, scientists, and professionals in drug development, a thorough understanding of chemical reagents is paramount. This guide provides a comprehensive overview of **3-Methyl-2-butanol**, detailing its chemical identity, physical properties, and a relevant experimental protocol.

Chemical Identity

- IUPAC Name: 3-methylbutan-2-ol[1][2]
- CAS Number: 598-75-4[3][4]
- Synonyms: sec-Isoamyl alcohol, Isopropyl methyl carbinol, 1,2-dimethylpropanol[1][5]

Physicochemical Data

The following table summarizes the key quantitative properties of **3-Methyl-2-butanol**, facilitating easy reference and comparison.

Property	Value	Citations
Molecular Formula	C5H12O	[1][6]
Molecular Weight	88.15 g/mol	[3]
Boiling Point	112-114 °C	
Density	0.818 g/mL at 25 °C	
Refractive Index	n _{20/D} 1.409	
Flash Point	26-34 °C (closed cup)	[2]
Solubility in Water	Slightly soluble (2.8 g/100 mL at 30 °C)	
Vapor Pressure	3 hPa at 20 °C	[2]
Autoignition Temperature	347 °C	[4]
Explosive Limits	1.2 - 10.5 % (V)	[2]

Experimental Protocol: Fischer Esterification

The following is a representative protocol for an acid-catalyzed esterification, a common reaction in organic synthesis and relevant to drug development research. This specific example details the synthesis of an ester from an alcohol and a carboxylic acid, a reaction type for which **3-Methyl-2-butanol** could be a substrate.

Objective: To synthesize an ester via Fischer esterification.

Materials:

- Alcohol (e.g., **3-Methyl-2-butanol**)
- Carboxylic acid (e.g., Acetic acid)
- Concentrated sulfuric acid (catalyst)
- 5% aqueous sodium bicarbonate solution

- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate
- Distilled water
- Round-bottom flask
- Reflux condenser
- Heating mantle or sand bath
- Separatory funnel
- Erlenmeyer flask
- Distillation apparatus

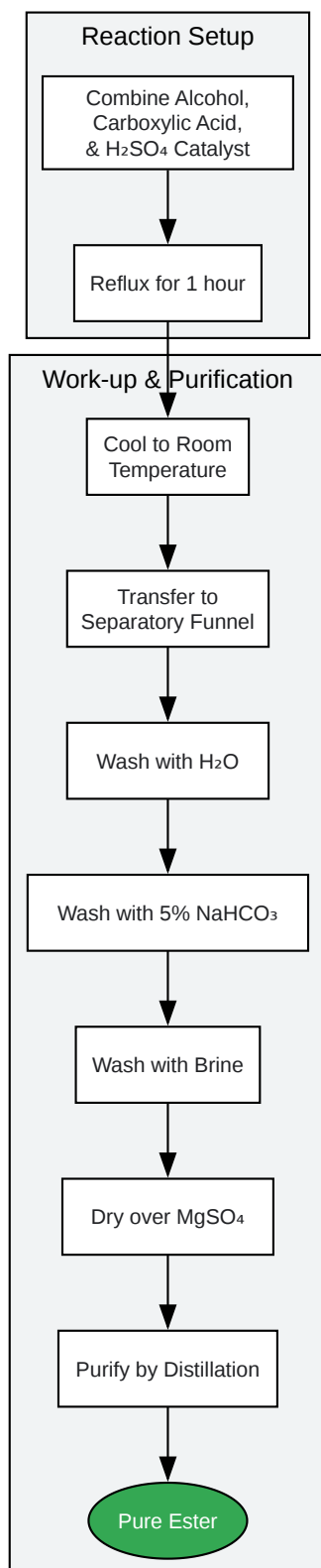
Procedure:

- Reaction Setup: In a round-bottom flask, combine the alcohol and a slight excess of the carboxylic acid. Carefully add a catalytic amount of concentrated sulfuric acid.^[7] Add boiling chips to ensure smooth boiling.
- Reflux: Attach a reflux condenser to the flask and heat the mixture to a gentle boil using a heating mantle. Allow the reaction to reflux for approximately one hour.^[7]^[8]
- Work-up: After cooling to room temperature, transfer the reaction mixture to a separatory funnel.^[7]^[8]
- Washing:
 - Add distilled water to the separatory funnel, shake gently, and allow the layers to separate. Remove and discard the lower aqueous layer.^[7]^[8]
 - To neutralize any remaining acid, wash the organic layer with a 5% aqueous sodium bicarbonate solution. Vent the separatory funnel frequently as carbon dioxide gas will be evolved.^[8] Separate and discard the aqueous layer. Repeat this washing step.

- Wash the organic layer with a saturated sodium chloride solution (brine) to help remove dissolved water.^[8]
- Drying: Transfer the organic layer to an Erlenmeyer flask and dry it over anhydrous magnesium sulfate.^[8]
- Purification: Filter the drying agent and purify the resulting ester by simple distillation, collecting the fraction that boils at the expected temperature range for the target ester.^[8]

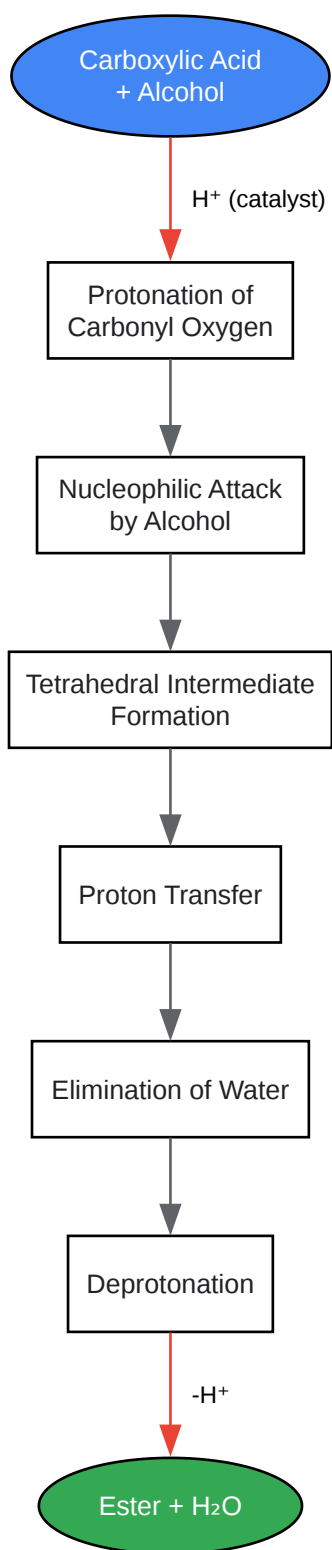
Visualizing Chemical Processes

Diagrams are crucial for understanding the relationships and workflows in chemical experiments and pathways.



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Caption: Workflow for Fischer Esterification.



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Caption: Mechanism of Fischer Esterification.

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References

- 1. 3-Methyl-2-butanol | C₅H₁₂O | CID 11732 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemicalbook.com [chemicalbook.com]
- 3. echemi.com [echemi.com]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. 3-METHYL-2-BUTANOL | 598-75-4 [chemicalbook.com]
- 6. 3-methyl-2-butanol, 598-75-4 [thegoodscentscompany.com]
- 7. documents.thermofisher.com [documents.thermofisher.com]
- 8. cerritos.edu [cerritos.edu]
- To cite this document: BenchChem. [3-Methyl-2-butanol CAS number and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147160#3-methyl-2-butanol-cas-number-and-iupac-name]

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